

An In-depth Technical Guide to the Boiling Point of 2,4-Dimethyldecane

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Compound of Interest

Compound Name: 2,4-Dimethyldecane

Cat. No.: B1670048

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This guide provides a comprehensive overview of the boiling point of **2,4-dimethyldecane**, including its physicochemical properties, experimental determination protocols, and the underlying principles governing its boiling point.

Physicochemical Properties of 2,4-Dimethyldecane

2,4-Dimethyldecane is a branched-chain alkane with the molecular formula $C_{12}H_{26}$.^[1] Its structure consists of a decane backbone with two methyl groups attached at the second and fourth carbon atoms. The physical and chemical properties of **2,4-dimethyldecane** are summarized in the table below.

Property	Value
Molecular Formula	$C_{12}H_{26}$
Molecular Weight	170.33 g/mol ^[2]
Boiling Point	200.4°C at 760 mmHg ^[3]
Density	0.749 g/cm ³ ^[3]
Flash Point	130.2°C ^[3]
Melting Point	-50.8°C (estimate) ^[3]
Vapor Pressure	0.461 mmHg at 25°C ^[3]
Refractive Index	1.42 ^[3]

Factors Influencing the Boiling Point of Alkanes

The boiling point of an alkane is primarily determined by the strength of the intermolecular van der Waals forces, specifically London dispersion forces.^[4] Several factors related to the molecular structure influence these forces:

- **Molecular Weight and Chain Length:** As the molecular weight and the length of the carbon chain increase, the surface area of the molecule also increases. This allows for more points of contact between adjacent molecules, leading to stronger London dispersion forces and a higher boiling point.^{[5][6][7]}
- **Branching:** For isomers with the same molecular weight, increased branching leads to a more compact, spherical shape.^{[4][8]} This reduces the surface area available for intermolecular contact, thereby weakening the London dispersion forces and resulting in a lower boiling point compared to their straight-chain counterparts.^{[4][6][8]}

Experimental Determination of Boiling Point

The boiling point of a liquid can be determined experimentally using various methods. The Thiele tube method is a common and efficient technique that requires a small amount of the sample.

Objective: To determine the boiling point of **2,4-dimethyldecane**.

Materials:

- **2,4-dimethyldecane** sample
- Thiele tube
- Mineral oil
- Thermometer (0-250°C)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)

- Rubber band or wire
- Bunsen burner or heating mantle
- Stand and clamp

Procedure:

- A small amount (approximately 0.5 mL) of **2,4-dimethyldecane** is placed into the small test tube.
- A capillary tube, with its sealed end up, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with mineral oil to a level above the side arm.
- The thermometer and test tube assembly is securely clamped and immersed in the oil in the Thiele tube. The side arm of the Thiele tube is heated gently and evenly with a Bunsen burner or a heating mantle.
- As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out.
- Heating is continued until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the bubbling ceases.
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Visualization of Factors Affecting Alkane Boiling Points

The following diagram illustrates the relationship between the molecular structure of alkanes and their boiling points.



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Caption: Relationship between alkane structure and boiling point.

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